

# Unveiling Cudraxanthone L: A Technical Guide to its Chemical Structure and Stereochemistry

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## Compound of Interest

Compound Name: *cudraxanthone L*

Cat. No.: *B190151*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, stereochemistry, and relevant biological data for **cudraxanthone L**, a naturally occurring isoprenylated xanthone. The information presented herein is curated for professionals in the fields of chemical research, pharmacology, and drug development.

## Chemical Structure and Properties

**Cudraxanthone L** is a member of the xanthone family of organic compounds, characterized by a dibenzo- $\gamma$ -pyrone heterocyclic scaffold. It is distinguished by the presence of two isoprenoid-derived substituents on the xanthone core.

Systematic Name: 1,3,6-trihydroxy-2-(3-methylbut-2-en-1-yl)-8-(3-methylbut-2-en-1-yl)-9H-xanthen-9-one

Molecular Formula:  $C_{23}H_{24}O_6$

Molecular Weight: 396.44 g/mol

The structure of **cudraxanthone L** has been elucidated through various spectroscopic methods, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry.

## Stereochemistry

Based on its chemical structure, **cudraxanthone L** is an achiral molecule. The xanthone core is planar, and the points of attachment of the two prenyl groups to the aromatic rings do not create stereogenic centers. Furthermore, the double bonds within the prenyl side chains do not give rise to geometric isomerism in this context. The absence of reported optical rotation data in the scientific literature further supports the conclusion that **cudraxanthone L** does not exhibit chirality.

## Quantitative Data

The following tables summarize the key quantitative data reported for **cudraxanthone L**.

**Table 1: Spectroscopic Data for Cudraxanthone L**

Parameter	Value	Reference
UV $\lambda_{\text{max}}$ (MeOH), nm	239, 259, 317, 365	[1]
IR (KBr), $\text{cm}^{-1}$	3435, 1633, 1592, 1510	[1]

**Table 2:  $^1\text{H}$  NMR Spectroscopic Data for Cudraxanthone L (500 MHz, acetone- $\text{d}_6$ )**

Proton Assignment	Chemical Shift ( $\delta$ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Reference
OH-1	14.35	s	[1]	
H-2	6.02	s	[1]	
H-5	6.71	s	[1]	
H-12	1.22	s	[1]	
H-13	1.50	s	[1]	
H-14	4.47	q	6.5	[1]
H-15	1.36	d	6.5	[1]
CH <sub>2</sub> -16	4.15	br d	6.5	[1]
H-17	5.37	m	[1]	
CH <sub>3</sub> -19	1.62	br s	[1]	
CH <sub>3</sub> -20	1.83	s	[1]	

**Table 3:  $^{13}\text{C}$  NMR Spectroscopic Data for Cudraxanthone L (125 MHz, acetone- $\text{d}_6$ )**

Carbon Assignment	Chemical Shift ( $\delta$ , ppm)	Reference
1	164.6	<a href="#">[1]</a>
2	92.8	<a href="#">[1]</a>
3	165.0	<a href="#">[1]</a>
4	111.8	<a href="#">[1]</a>
4a	158.6	<a href="#">[1]</a>
5	100.6	<a href="#">[1]</a>
5a	152.8	<a href="#">[1]</a>
6	143.7	<a href="#">[1]</a>
7	116.3	<a href="#">[1]</a>
8	121.7	<a href="#">[1]</a>
8a	112.6	<a href="#">[1]</a>
9 (C=O)	182.4	<a href="#">[1]</a>
10a	105.1	<a href="#">[1]</a>
11	75.3	<a href="#">[1]</a>
12	26.0	<a href="#">[1]</a>
13	17.6	<a href="#">[1]</a>
14	69.1	<a href="#">[1]</a>
15	22.9	<a href="#">[1]</a>
16	21.6	<a href="#">[1]</a>
17	122.9	<a href="#">[1]</a>
18	131.9	<a href="#">[1]</a>
19	18.0	<a href="#">[1]</a>
20	25.8	<a href="#">[1]</a>

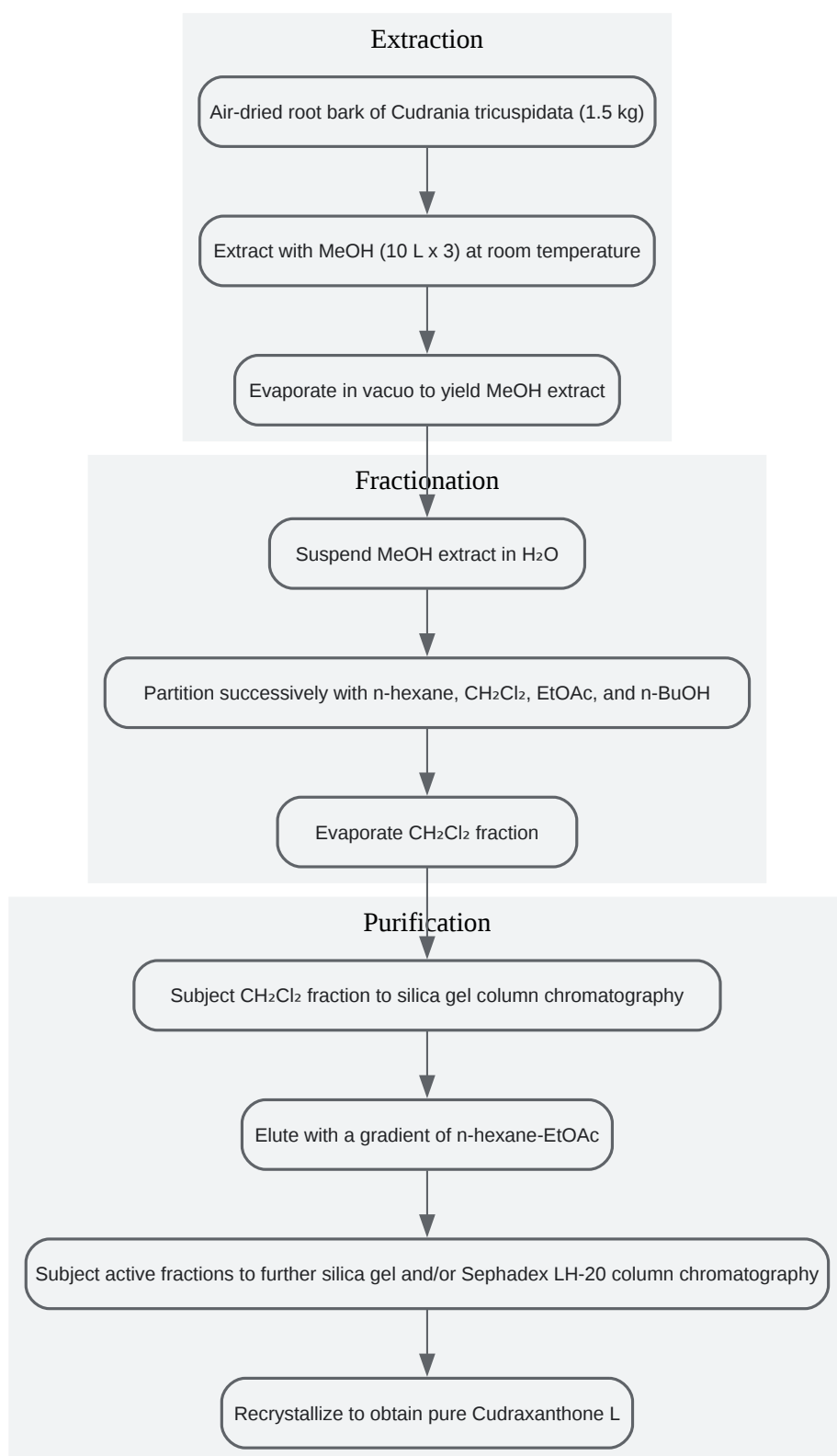
**Table 4: Biological Activity of Cudraxanthone L**

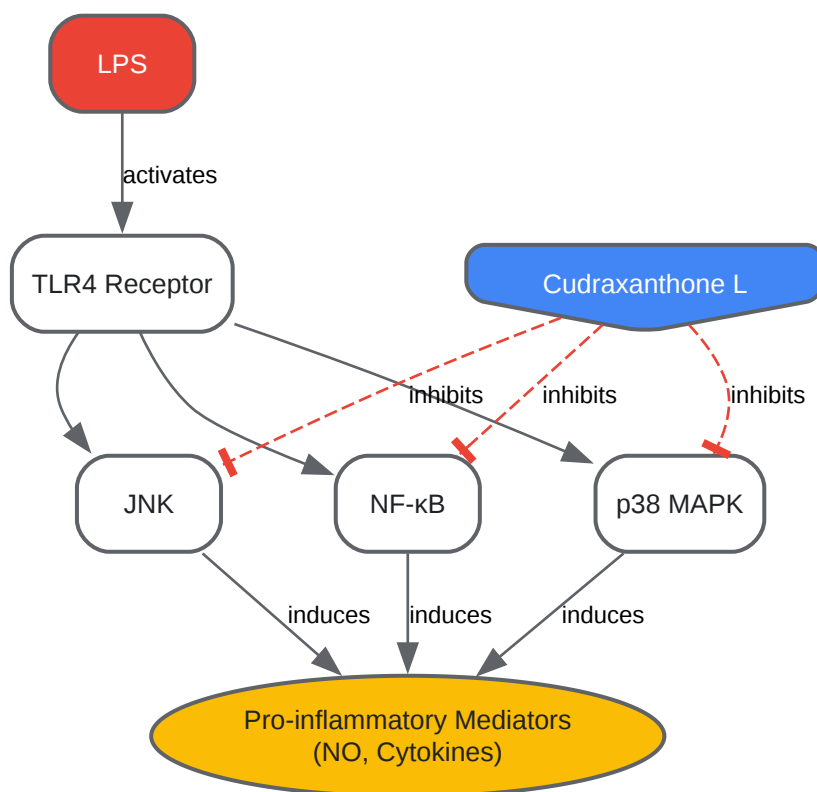
Activity	Assay Model	Endpoint	Result	Reference
Anti-inflammatory	LPS-stimulated BV2 microglia	Nitric Oxide (NO) Production	IC <sub>50</sub> : 11.19 ± 0.56 µM	[2]
Hepatoprotective	Tacrine-induced cytotoxicity in HepG2 cells	Cell Viability	Significant hepatoprotective effect	[3]
Hepatoprotective	Nitrofurantoin-induced cytotoxicity in HepG2 cells	Cell Viability	Significant hepatoprotective effect	[3]

## Experimental Protocols

### Isolation of Cudraxanthone L from Cudrania tricuspidata

The following is a generalized protocol based on published methods for the isolation of cudraxanthone L.[1]





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